

In-Depth Technical Guide: Molecular Weight of Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid*

Cat. No.: B048533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**, a compound of interest in various chemical and pharmaceutical research fields.

Chemical Identity and Formula

Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid is an organic compound featuring a cyclohexane ring substituted with a carboxylic acid group and a carbomethoxy group in a cis configuration. Its chemical structure is fundamental to determining its molecular weight.

The molecular formula for this compound is $C_9H_{14}O_4$ ^{[1][2][3]}.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (amu)
Carbon	C	~12.011[4][5][6]
Hydrogen	H	~1.008[7][8][9][10]
Oxygen	O	~15.999[11][12][13][14][15]

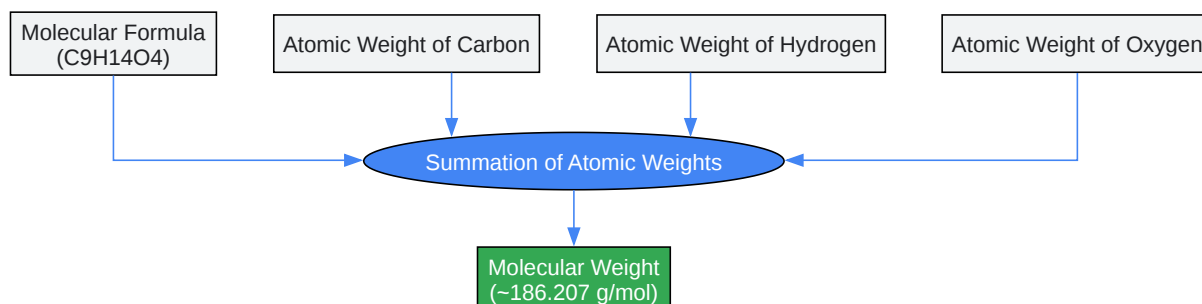
Table 2: Molecular Weight Calculation for C₉H₁₄O₄

Element	Number of Atoms	Atomic Weight (amu)	Total Weight (amu)
Carbon (C)	9	~12.011	108.099
Hydrogen (H)	14	~1.008	14.112
Oxygen (O)	4	~15.999	63.996
Total Molecular Weight	~186.207		

The calculated molecular weight is approximately 186.207 g/mol . This value is consistent with published data, which report the molecular weight as 186.2051 g/mol and 186.21 g/mol [1][2].

Logical Relationship of Molecular Weight Calculation

The determination of a compound's molecular weight is a foundational calculation in chemistry, directly derived from its molecular formula and the atomic weights of its elements.



[Click to download full resolution via product page](#)

Caption: Logical flow for calculating molecular weight.

Experimental Protocols and Signaling Pathways

The determination of molecular weight is a theoretical calculation based on the chemical formula and established atomic weights. As such, experimental protocols for its determination (beyond techniques like mass spectrometry for verification) and diagrams of signaling pathways are not applicable to this specific topic. The provided information is based on fundamental chemical principles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. a2bchem.com [a2bchem.com]
- 2. bocsci.com [bocsci.com]
- 3. cis-3-Carbomethoxycyclohexane-1-carboxylic acid | C₉H₁₄O₄ | CID 24722411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]

- 5. byjus.com [byjus.com]
- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. quora.com [quora.com]
- 9. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. fiveable.me [fiveable.me]
- 12. princeton.edu [princeton.edu]
- 13. Oxygen - Wikipedia [en.wikipedia.org]
- 14. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 15. youtube.com [youtube.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048533#cis-2-carbomethoxycyclohexane-1-carboxylic-acid-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com